

# Application Notes and Protocol: Preparation of HTH-01-091 Stock Solution

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## Compound of Interest

Compound Name: HTH-01-091

Cat. No.: B15606253

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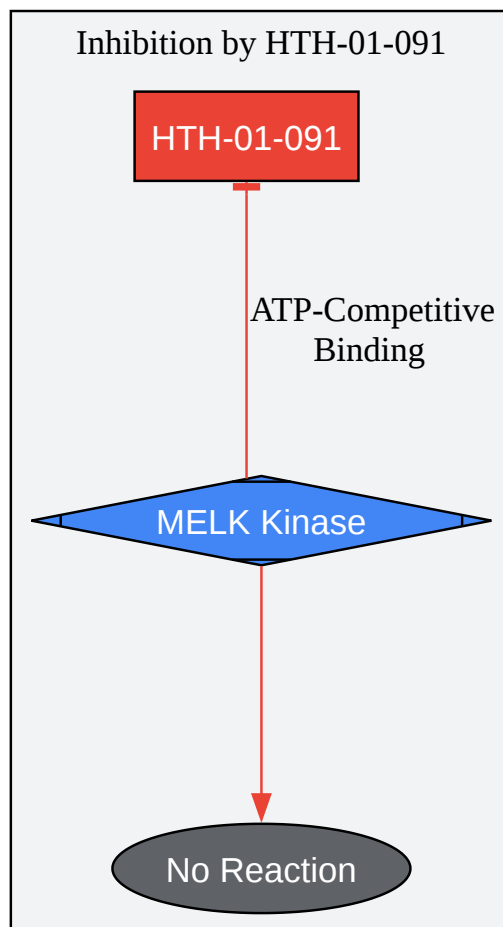
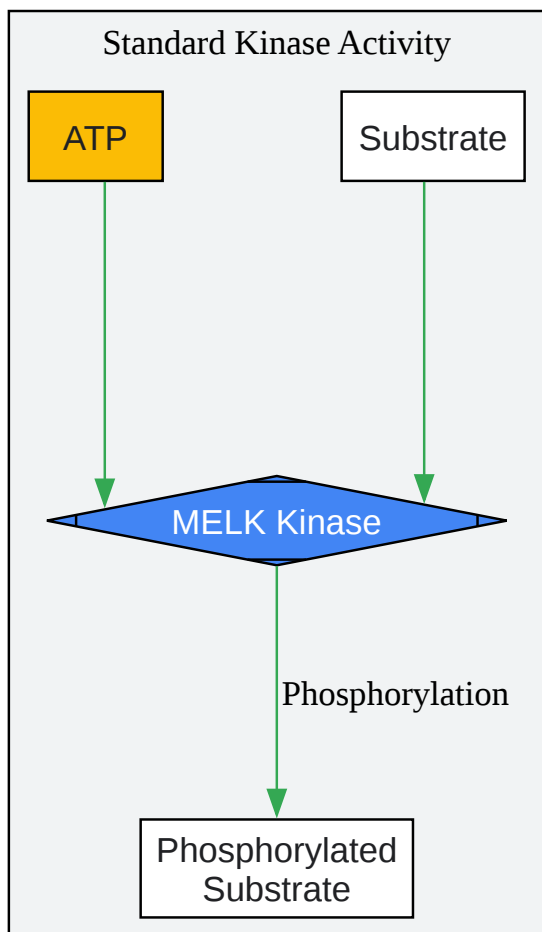
Audience: Researchers, scientists, and drug development professionals.

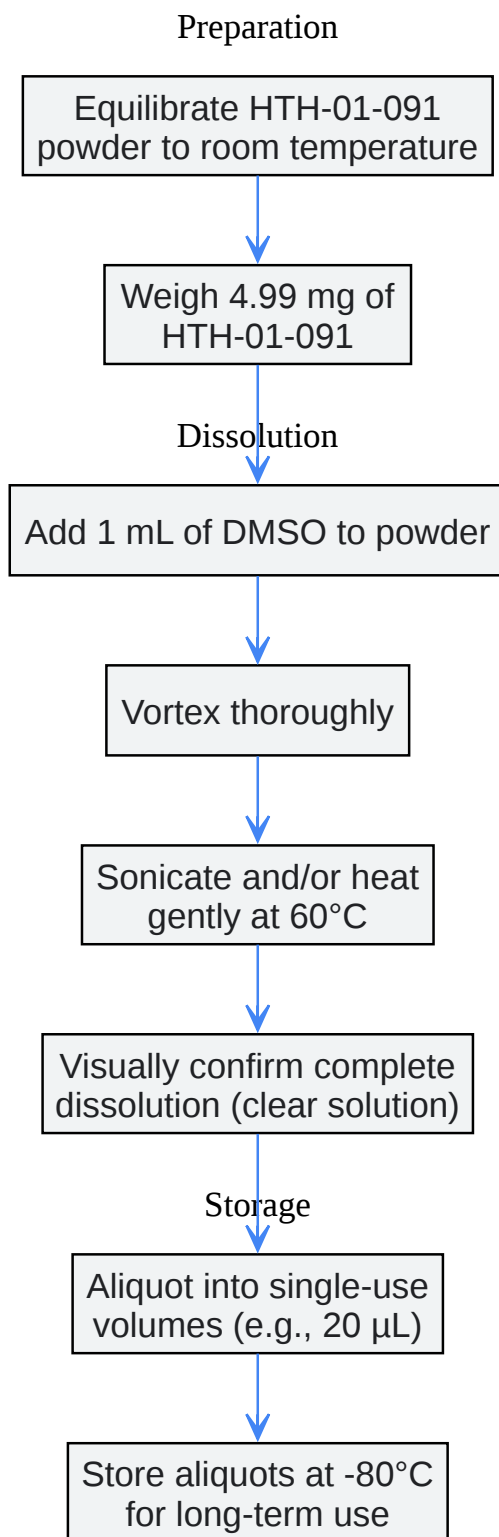
## Introduction

**HTH-01-091** is a potent and selective, cell-permeable, and ATP-competitive inhibitor of Maternal Embryonic Leucine Zipper Kinase (MELK) with an IC<sub>50</sub> of 10.5 nM.<sup>[1][2][3][4][5]</sup> It also demonstrates inhibitory activity against other kinases such as PIM1/2/3, RIPK2, and DYRK3.<sup>[1][2][4][5][6]</sup> Due to its role in targeting MELK, which is implicated in the proliferation of certain cancer cells, **HTH-01-091** is a valuable tool in breast cancer research.<sup>[1][2][4][5][6]</sup> This document provides a detailed protocol for the preparation, storage, and handling of **HTH-01-091** stock solutions for in vitro experimental use.

## Mechanism of Action: Kinase Inhibition

**HTH-01-091** functions as an ATP-competitive inhibitor.<sup>[3]</sup> It binds to the ATP-binding site of the MELK kinase, preventing the phosphorylation of its downstream substrates. This action effectively blocks the signaling cascade mediated by the kinase. The cell-permeable nature of **HTH-01-091** allows it to enter cells and induce the degradation of MELK protein.<sup>[1][5][7]</sup>





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## References

- 1. file.medchemexpress.eu [file.medchemexpress.eu]
- 2. HTH-01-091 | Maternal embryonic leucine zipper kinase | TargetMol [targetmol.com]
- 3. HTH-01-091 | MELK inhibitor | Probechem Biochemicals [probechem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
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